

Definitive Disposal Guide: 5-Ethynyl-1H-indole

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Compound of Interest

Compound Name: 5-Ethynyl-1H-indole

CAS No.: 889108-48-9

Cat. No.: B2761270

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Part 1: Executive Hazard Assessment

Before initiating any disposal workflow, the chemical nature of **5-Ethynyl-1H-indole** must be understood to prevent reactive incidents in the waste stream.^[1]

Chemical Profile^{[1][2][3][4][5]}

- Molecular Formula: C₁₀H₇N^[1]
- Functional Groups: Indole core (nitrogen heterocycle) + Terminal Alkyne (ethynyl group).^[1]
- Physical State: Solid (typically off-white to brown powder).^[1]

Critical Reactivity Hazards

The presence of the terminal alkyne (-C≡C-H) at the 5-position introduces a specific disposal hazard often overlooked in standard organic waste protocols:

- Formation of Metal Acetylides: Terminal alkynes can react with coinage metals (Copper, Silver, Mercury) to form shock-sensitive, explosive metal acetylides.^[1]
 - Operational Directive: NEVER use metal spatulas, metal cans, or foil-lined caps for storage or waste accumulation of this substance.^[1]
- Polymerization Risk: Under high heat or in the presence of radical initiators, the ethynyl group may undergo exothermic polymerization.

GHS Safety Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.[1] [2]
Skin Irritation	2	H315: Causes skin irritation.[2] [3]
Eye Irritation	2A	H319: Causes serious eye irritation.[4][5]
STOT - SE	3	H335: May cause respiratory irritation.[1][2]
Aquatic Toxicity	Acute 1	H400: Very toxic to aquatic life. [2]

Part 2: Pre-Disposal Stabilization & Packaging

Objective: Render the waste stable for transport to the incineration facility.

Segregation Protocol

- Incompatible Streams: Do not mix with strong oxidizing agents (e.g., peroxides, nitric acid) or strong bases.
- Metal Exclusion: Ensure the waste container is strictly glass or high-density polyethylene (HDPE).

Solubilization (For Solid Waste)

While solid waste can often be packed directly, dissolving high-purity **5-Ethynyl-1H-indole** is recommended to prevent dust formation and ensure complete combustion during incineration.

[1]

- Recommended Solvent: Acetone or Ethanol.
- Concentration Limit: < 10% w/v to avoid precipitation during storage.

Part 3: Disposal Workflows

Select the workflow matching your waste state.

Workflow A: Pure Solid Substance (Expired/Surplus)

Context: You have a vial of solid powder.^[1]

- Dissolution: Dissolve the solid in a combustible solvent (Acetone, Methanol, or Ethanol).^[1]
 - Rationale: Incinerators operate more efficiently with liquid injection; this also eliminates the risk of dust inhalation during handling.
- Labeling: Tag as "Flammable Organic Waste" with the constituent listed as "**5-Ethynyl-1H-indole** solution."
- Container: Transfer to a screw-cap glass bottle or HDPE jerrycan.
- Final Disposal: High-Temperature Incineration (via licensed waste contractor).^[1]

Workflow B: Reaction Mixtures (Organic Solvents)

Context: The compound is dissolved in reaction solvents (e.g., DMF, DMSO, DCM).^[1]

- Quenching: If the reaction mixture contains active reagents (e.g., Lithium aluminum hydride, Sodium hydride), quench carefully before disposal.^[1]
- pH Check: Verify pH is between 5 and 9. Neutralize if necessary.
- Halogen Segregation:
 - If solvent is DCM/Chloroform: Dispose in "Halogenated Organic Waste".
 - If solvent is DMF/DMSO/Acetone: Dispose in "Non-Halogenated Organic Waste".
- Final Disposal: Fuel blending/Incineration.

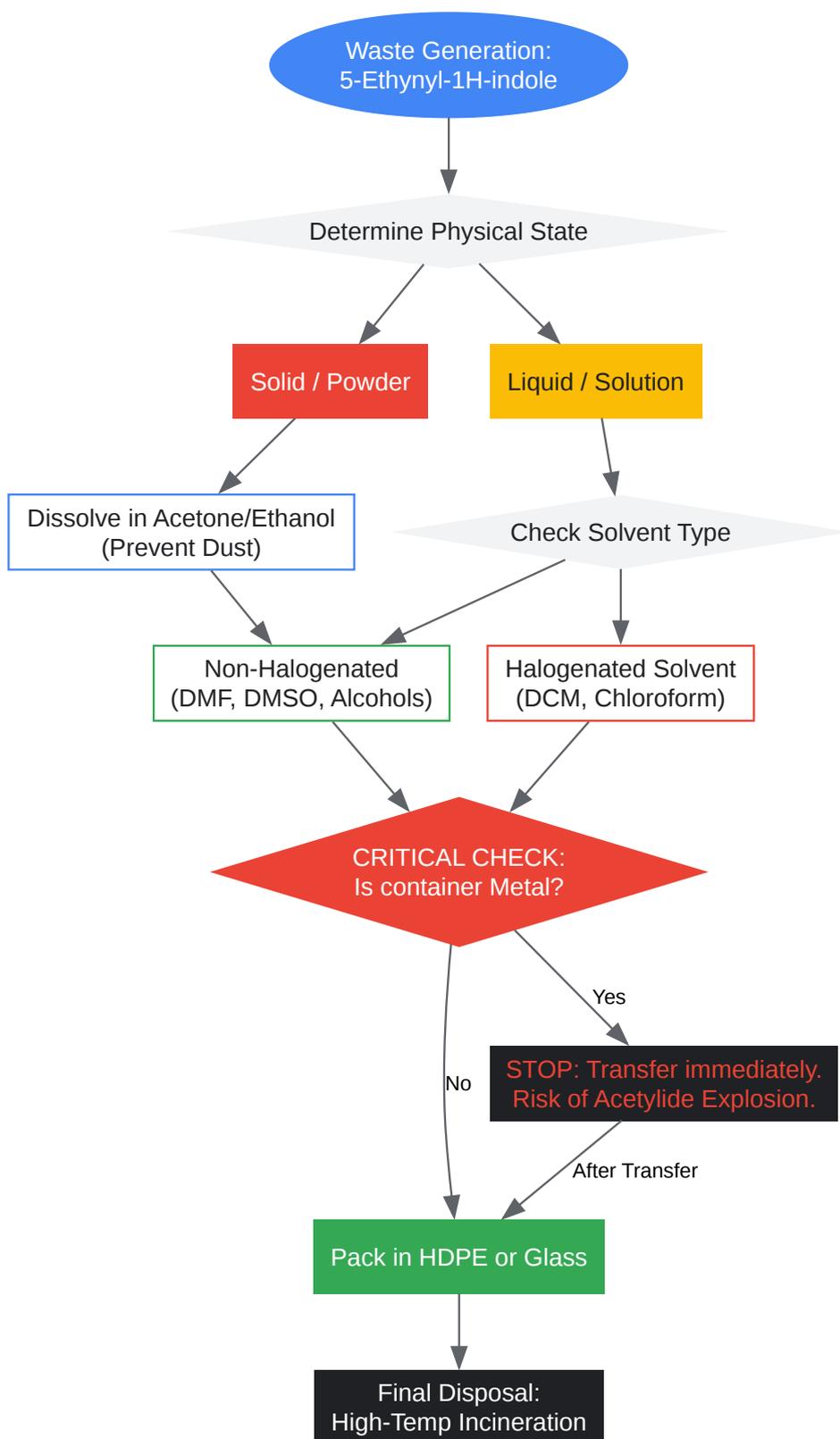
Workflow C: Aqueous Waste (Trace Contamination)

Context: Aqueous washes or HPLC effluence.[1]

- Extraction (Optional but Recommended): If concentration is high (>100 ppm), extract with Ethyl Acetate to move the toxic compound to the organic stream.[1]
- Accumulation: Collect aqueous waste in "Hazardous Aqueous Waste" containers.
 - Warning: Do NOT pour down the sink.[6] The H400 classification (Aquatic Toxicity) makes sewer disposal illegal and environmentally negligent.[1]

Part 4: Visualized Decision Matrix

The following logic flow ensures the correct waste stream selection based on the chemical state.



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Figure 1: Operational decision tree for segregating and packaging **5-Ethynyl-1H-indole** waste streams.

Part 5: Regulatory Compliance (US/EU)[1]

RCRA Classification (USA)

Under the Resource Conservation and Recovery Act (RCRA):

- Listing: **5-Ethynyl-1H-indole** is not explicitly P-listed or U-listed.[1]
- Characteristic Waste: It must be evaluated for characteristics.
 - Ignitability (D001): Likely applicable if dissolved in flammable solvents.[1]
 - Reactivity (D003): Potentially applicable if concentrated and capable of detonation (alkyne instability), though rare in dilute waste.[1]
- Recommendation: Manage as Non-Listed Hazardous Organic Waste.

Spill Response (Emergency)

In the event of a spill during disposal:

- Evacuate: Remove ignition sources.
- PPE: Wear nitrile gloves, safety goggles, and a P95/N95 respirator (dust).
- Absorb: Use an inert absorbent (Vermiculite or Sand).[1] Do not use clay-based absorbents if they contain metal impurities.
- Clean: Wipe surface with acetone, then soap and water.

References

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